

# "CAS number and molecular weight of calcium iodate monohydrate"

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## Compound of Interest

Compound Name: *Calcium iodate monohydrate*

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## Calcium Iodate Monohydrate: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **calcium iodate monohydrate**, a compound of interest for researchers, scientists, and professionals in drug development. This document outlines its fundamental chemical properties, detailed experimental protocols for its synthesis and analysis, and its emerging role in catalysis.

## Core Chemical and Physical Data

**Calcium iodate monohydrate** is an inorganic compound with the chemical formula  $\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$ . It is a white, crystalline solid that is sparingly soluble in water. The following table summarizes its key quantitative data.

Property	Value	References
CAS Number	10031-32-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	407.90 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	$\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$	<a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **calcium iodate monohydrate** are crucial for its application in research and development.

## Synthesis of Calcium Iodate Monohydrate via Precipitation

This protocol describes the preparation of **calcium iodate monohydrate** by reacting potassium iodate with calcium nitrate.

### Materials:

- 0.2 M Potassium iodate ( $\text{KIO}_3$ ) solution
- 1 M Calcium nitrate ( $\text{Ca}(\text{NO}_3)_2$ ) solution
- Distilled water
- Beakers
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper

### Procedure:

- In a beaker, combine 50 mL of 0.2 M  $\text{KIO}_3$  solution with 20 mL of 1 M  $\text{Ca}(\text{NO}_3)_2$  solution.
- Allow the mixture to stand for approximately 5 minutes to ensure complete precipitation of calcium iodate.
- Separate the solid calcium iodate precipitate from the solution by filtration.
- Wash the collected solid with distilled water to remove any soluble impurities.
- To prepare a saturated solution for further experiments, take approximately half of the synthesized solid and add it to 100 mL of distilled water.
- Stir the solution continuously for at least 30 minutes to ensure it reaches saturation.

## Determination of Iodate Concentration by Titration

This analytical procedure is used to determine the concentration of iodate ions in a solution, which is a key step in calculating the solubility product constant ( $K_{sp}$ ) of calcium iodate.

### Materials:

- Saturated calcium iodate solution (prepared as described above)
- Solid potassium iodide (KI)
- 2 M Hydrochloric acid (HCl)
- Standardized sodium thiosulfate ( $Na_2S_2O_3$ ) solution
- Starch indicator solution
- Buret, pipettes, and flasks

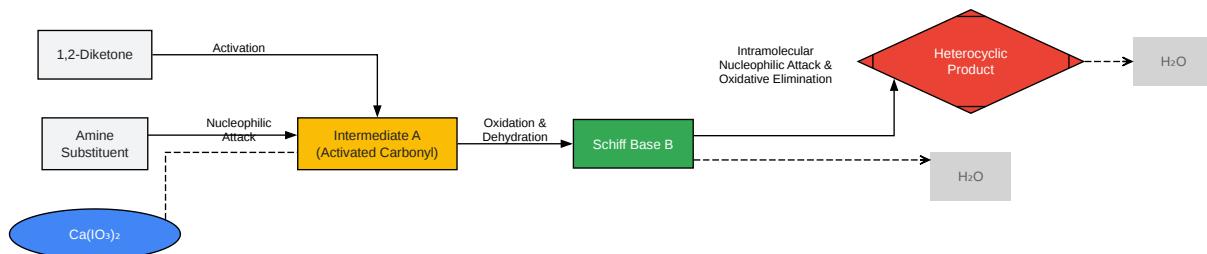
### Procedure:

- Accurately pipette a known volume (e.g., 25.00 mL) of the clear, saturated calcium iodate solution into an Erlenmeyer flask.
- Add approximately 0.5 g of solid potassium iodide and 1 mL of 2 M HCl to the flask. The solution will turn a yellowish-brown color due to the formation of iodine.
- Titrate the solution with a standardized sodium thiosulfate solution until the yellowish-brown color of the iodine has nearly disappeared.
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration with sodium thiosulfate, adding it dropwise, until the blue color disappears and the solution becomes colorless. This is the endpoint of the titration.
- Record the volume of sodium thiosulfate solution used.
- Repeat the titration with additional samples of the saturated calcium iodate solution to ensure accuracy.

- The concentration of iodate can then be calculated based on the stoichiometry of the reactions involved.

## Catalytic Activity in Organic Synthesis

Recent research has highlighted the potential of calcium iodate as a catalyst in the synthesis of heterocyclic compounds. The catalytic mechanism is believed to involve the Lewis acidity of the calcium ion and the oxidizing nature of the iodate ion.



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